

Application Notes and Protocols for BM-131246

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Compound of Interest

Compound Name: BM-131246

Cat. No.: B1663292

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Introduction

BM-131246 is a member of the thiazolidinedione (TZD) class of synthetic compounds, known for their role as potent agonists of the Peroxisome Proliferator-Activated Receptor gamma (PPAR γ). As a PPAR γ agonist, **BM-131246** is a valuable tool for researchers in the fields of diabetes, metabolism, and cellular differentiation. PPAR γ is a nuclear receptor that plays a critical role in the regulation of glucose and lipid metabolism. Activation of PPAR γ by ligands like **BM-131246** leads to the transcription of a suite of genes involved in insulin sensitization, adipogenesis, and inflammation. These application notes provide detailed protocols for the preparation, storage, and use of **BM-131246** in common experimental settings.

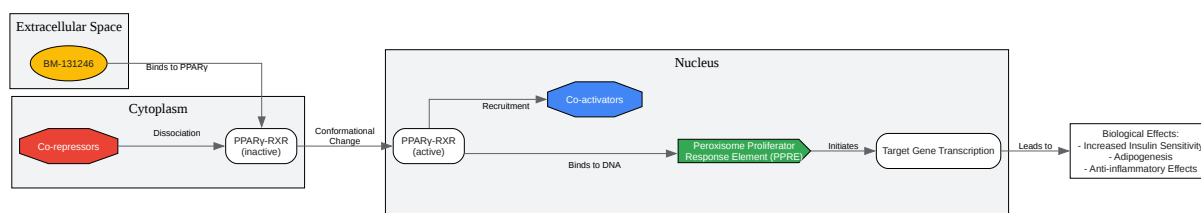
Physicochemical and Solubility Data

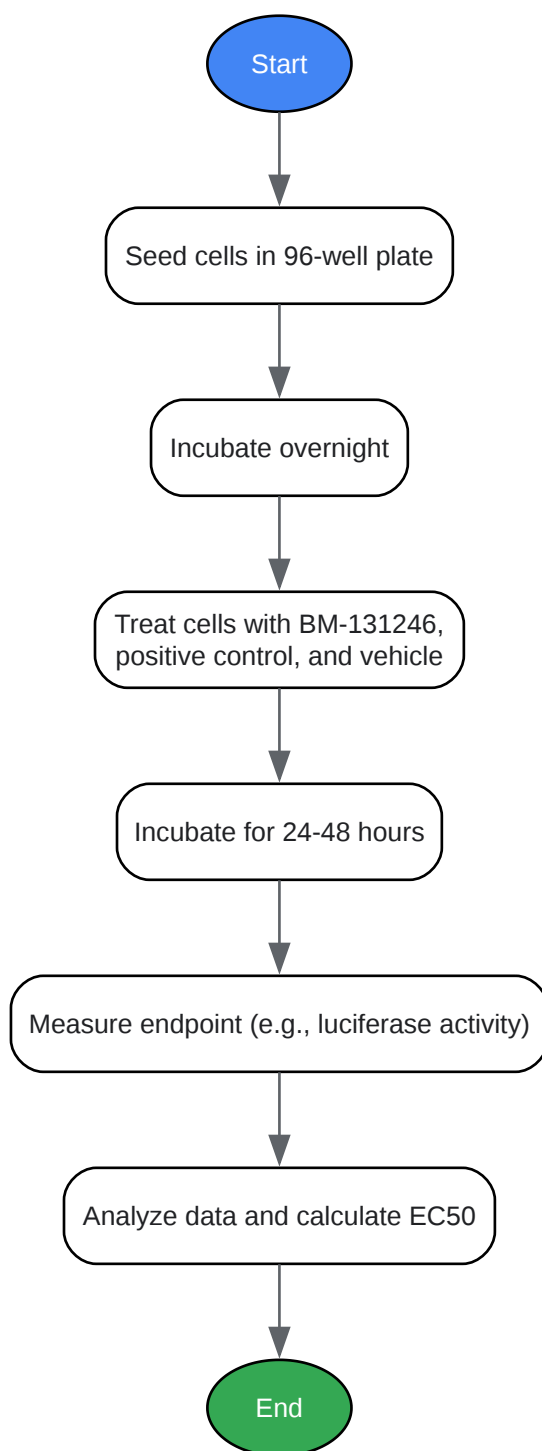
A summary of the key physicochemical and solubility properties of **BM-131246** is provided in the table below. This information is critical for the accurate preparation of stock solutions and for understanding the compound's behavior in experimental systems.

Property	Value	Source
Molecular Formula	C ₂₂ H ₂₀ N ₂ O ₄ S	
Molecular Weight	408.47 g/mol	
CAS Number	103787-97-9	
Appearance	White to off-white solid	
Purity (by HPLC)	>98%	
Solubility	Soluble in Dimethyl Sulfoxide (DMSO)	
Storage Conditions	Powder: -20°C (long-term), 0°C (short-term)	
In solvent: -20°C for up to 6 months		

Mechanism of Action: PPAR γ Signaling Pathway

BM-131246, as a thiazolidinedione, exerts its biological effects primarily through the activation of the PPAR γ signaling pathway. The diagram below illustrates the key steps in this pathway.





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